

# Technical Support Center: PSTAIR Antibody Immunoprecipitation

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## Compound of Interest

Compound Name: PSTAIR

Cat. No.: B151672

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Welcome to the technical support center. This guide provides detailed troubleshooting and protocols for researchers experiencing issues with **PSTAIR** antibodies in immunoprecipitation (IP) experiments.

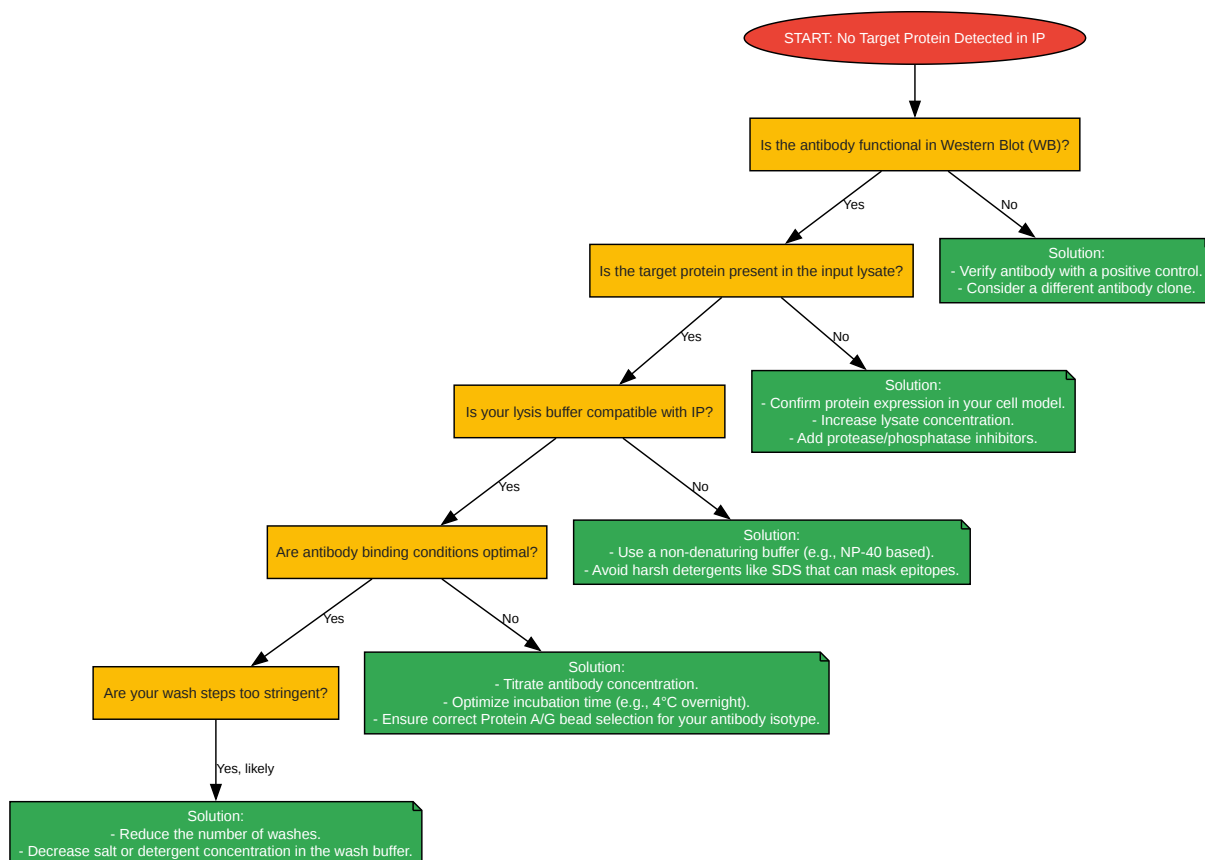
## Troubleshooting Guide

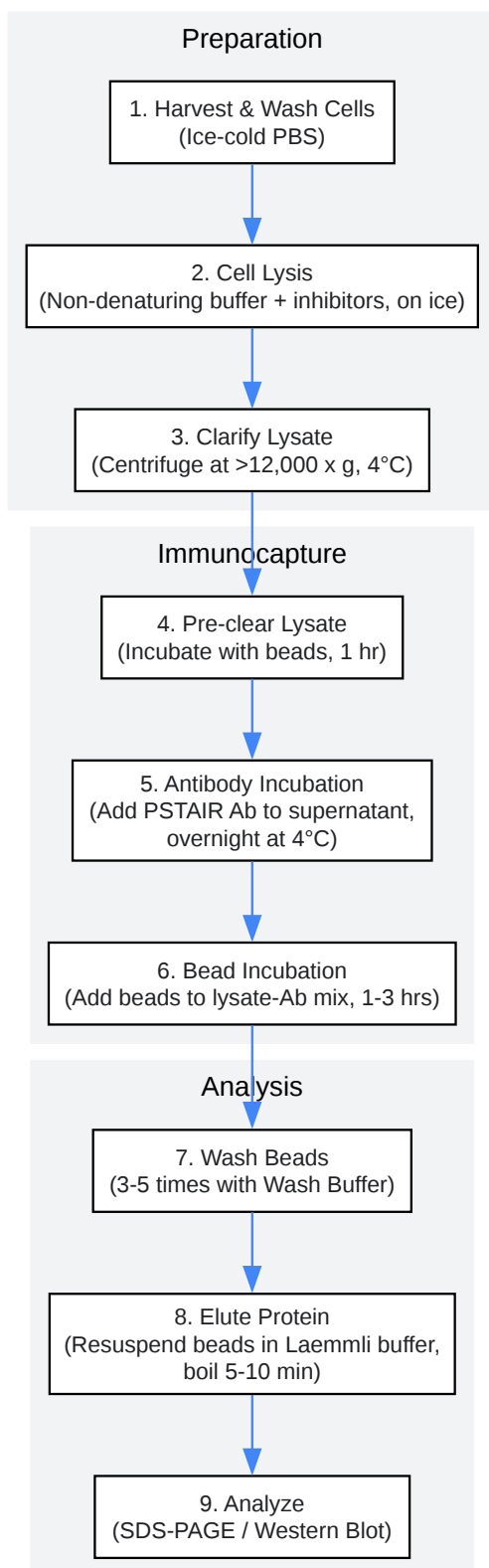
This section addresses the common issue of a **PSTAIR** antibody failing to immunoprecipitate its target protein.

### My PSTAIR antibody isn't pulling down any protein. What should I do?

This is a frequent issue that can be resolved by systematically evaluating several key steps in your protocol. The **PSTAIR** antibody recognizes a highly conserved amino acid sequence (**PSTAIR**) found in several cyclin-dependent kinases (CDKs), such as Cdk1 and Cdk2.<sup>[1]</sup> This means your experimental conditions must be optimized to preserve the antibody's access to this epitope.

Follow the troubleshooting logic below to diagnose the problem.





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## References

- 1. doc.abcam.com [doc.abcam.com]
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